

An In-depth Technical Guide to Oxamyl Oxime: Structure, Properties, and Analysis

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Compound of Interest

Compound Name:	Oxamyl oxime
CAS No.:	66344-32-9
Cat. No.:	B11929898

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This guide provides a comprehensive technical overview of **oxamyl oxime**, a key metabolite of the carbamate pesticide oxamyl. Designed for researchers, scientists, and professionals in drug development and environmental science, this document delves into the core chemical and physical properties of **oxamyl oxime**, its formation, biological significance, and analytical methodologies. Our focus is on providing not just data, but also the scientific context and practical insights necessary for its application in a research setting.

Introduction: The Significance of Oxamyl Oxime

Oxamyl oxime, chemically known as methyl (1Z)-2-(dimethylamino)-N-hydroxy-2-oxoethanimidothioate, is the principal hydrolysis product and a major metabolite of oxamyl^[1]^[2]. Oxamyl is a broad-spectrum insecticide, nematicide, and acaricide used in agriculture.^[3]^[4] Understanding the properties and behavior of its oxime metabolite is crucial for several reasons. Firstly, in environmental monitoring and residue analysis, the presence of **oxamyl oxime** is a key indicator of the initial application of oxamyl.^[5] Secondly, from a toxicological standpoint, the conversion of oxamyl to **oxamyl oxime** represents a significant detoxification pathway, as the oxime is considerably less toxic than the parent carbamate.^[6] This guide will explore these facets in detail, providing a robust knowledge base for scientific investigation.

Chemical Structure and Physicochemical Properties

The unique chemical structure of **oxamyl oxime** dictates its physical and chemical behavior. The presence of the oxime functional group in place of the N-methylcarbamoyl group of oxamyl drastically alters its biological activity.

Chemical Structure

The chemical structure of **oxamyl oxime** is presented below.

Caption: Chemical structure of **Oxamyl Oxime**.

Physicochemical Data

A summary of the key physicochemical properties of **oxamyl oxime** is provided in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	methyl (1Z)-2-(dimethylamino)-N-hydroxy-2-oxoethanimidothioate	
CAS Number	30558-43-1	[7]
Molecular Formula	C ₅ H ₁₀ N ₂ O ₂ S	
Molecular Weight	162.21 g/mol	[7]
Appearance	White powder/solid	
Melting Point	174 - 179 °C	[5]
Boiling Point	272.1 °C	[5]
Solubility	Soluble in DMSO. Slightly soluble in Chloroform and Methanol.	, [5][8]
LogP (Octanol/Water Partition Coefficient)	0.225 - 0.34	, [5][9]
SMILES	<chem>CN(C)C(=O)C(=NO)SC</chem>	
InChIKey	KIDWGGCIROEJJW-UHFFFAOYSA-N	[9]

Synthesis and Generation

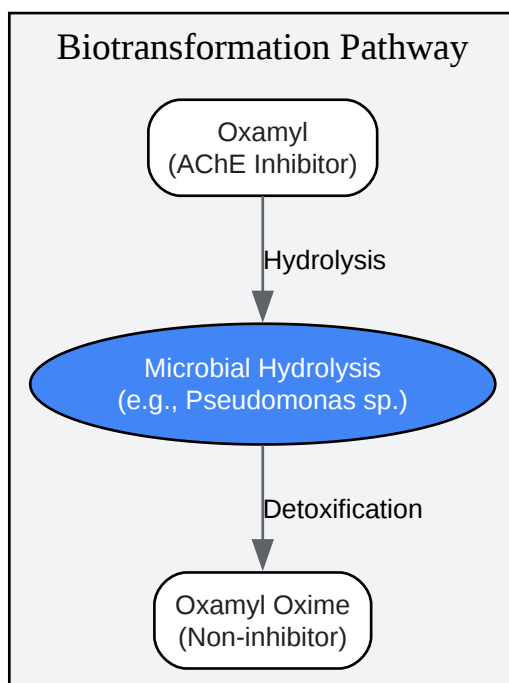
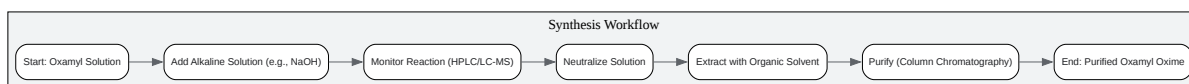
While **oxamyl oxime** is commercially available as a reference standard, understanding its synthesis and generation from its parent compound is vital for many research applications.[10] [11]

Laboratory Synthesis via Hydrolysis of Oxamyl

A practical method for producing **oxamyl oxime** in a laboratory setting is through the controlled hydrolysis of oxamyl. This process mimics the natural degradation pathway and is a reliable method for generating the metabolite for analytical or toxicological studies.

Experimental Protocol: Alkaline Hydrolysis of Oxamyl to **Oxamyl Oxime**

- **Dissolution:** Prepare a stock solution of oxamyl in a suitable organic solvent such as methanol or acetonitrile.
- **Alkaline Treatment:** To an aliquot of the oxamyl stock solution, add a solution of sodium hydroxide (e.g., 0.1 M) to achieve a final pH of 9.[1] The reaction should be carried out at room temperature.
- **Monitoring:** Monitor the progress of the hydrolysis reaction using an appropriate analytical technique such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS). The disappearance of the oxamyl peak and the appearance of the **oxamyl oxime** peak will indicate the reaction's progress.
- **Neutralization and Extraction:** Once the reaction is complete (typically within a few hours at pH 9), neutralize the solution with a suitable acid (e.g., hydrochloric acid) to pH 7.[1] Extract the **oxamyl oxime** from the aqueous solution using an organic solvent like dichloromethane or ethyl acetate.
- **Purification:** Concentrate the organic extract and purify the resulting **oxamyl oxime** using column chromatography on silica gel.
- **Characterization:** Confirm the identity and purity of the synthesized **oxamyl oxime** using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).



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Caption: Microbial degradation of oxamyl to **oxamyl oxime**.

Abiotic Degradation

In addition to microbial action, the hydrolysis of oxamyl to **oxamyl oxime** can also occur abiotically, with the rate being significantly influenced by pH. Hydrolysis is more rapid under alkaline conditions. [1]

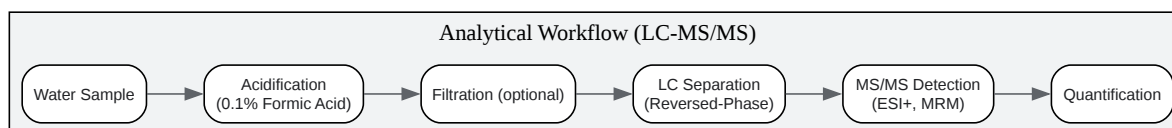
Analytical Methodologies

Accurate and sensitive analytical methods are essential for the detection and quantification of **oxamyl oxime** in various matrices, including environmental samples and agricultural products.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the preferred method for the analysis of oxamyl and its oxime metabolite due to its high sensitivity and selectivity. [10] Experimental Protocol: LC-MS/MS Analysis of **Oxamyl Oxime** in Water

- Sample Preparation:
 - Take a 10 mL aliquot of the water sample.
 - Acidify the sample by adding an equal volume of 0.1% formic acid in water.
 - If particulates are present, filter the sample through a 0.2 μm syringe filter.
 - Transfer the filtrate to an autosampler vial for analysis.
- LC-MS/MS Instrumentation and Conditions:
 - LC System: A standard HPLC or UHPLC system.
 - Column: A C18 or similar reversed-phase column.
 - Mobile Phase: A gradient of water and methanol or acetonitrile, both containing a small amount of formic acid (e.g., 0.1%).
 - MS System: A triple quadrupole mass spectrometer.
 - Ionization Mode: Electrospray ionization (ESI) in positive mode.
 - Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for **oxamyl oxime**.



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Caption: Workflow for the LC-MS/MS analysis of **oxamyl oxime**.

Safety and Handling

As a chemical used in a laboratory setting, proper safety precautions must be observed when handling **oxamyl oxime**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat. [5]* Handling: Avoid inhalation of dust and contact with skin and eyes. [5] Handle in a well-ventilated area or in a fume hood.
- Storage: Store in a cool, dry, and dark place in a tightly sealed container. [8]* Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

Oxamyl oxime is a molecule of significant interest in the fields of environmental science, toxicology, and agricultural chemistry. Its formation from the pesticide oxamyl represents a critical detoxification pathway, and its presence serves as an important marker for environmental monitoring. This guide has provided a detailed overview of its chemical structure, properties, synthesis, biological activity, and analytical methods, offering a solid foundation for researchers and scientists working with this compound. The provided protocols and data are intended to facilitate further research and a deeper understanding of the role of **oxamyl oxime** in various scientific disciplines.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Oxamyl Oxime: Structure, Properties, and Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11929898/docs#an-in-depth-technical-guide-to-oxamyl-oxime-structure-properties-and-analysis>]

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